

Application Notes and Protocols: Measuring Myeloperoxidase Activity Following Dolcanatide Treatment

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Compound of Interest

Compound Name: Dolcanatide

Cat. No.: B10787436

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Introduction

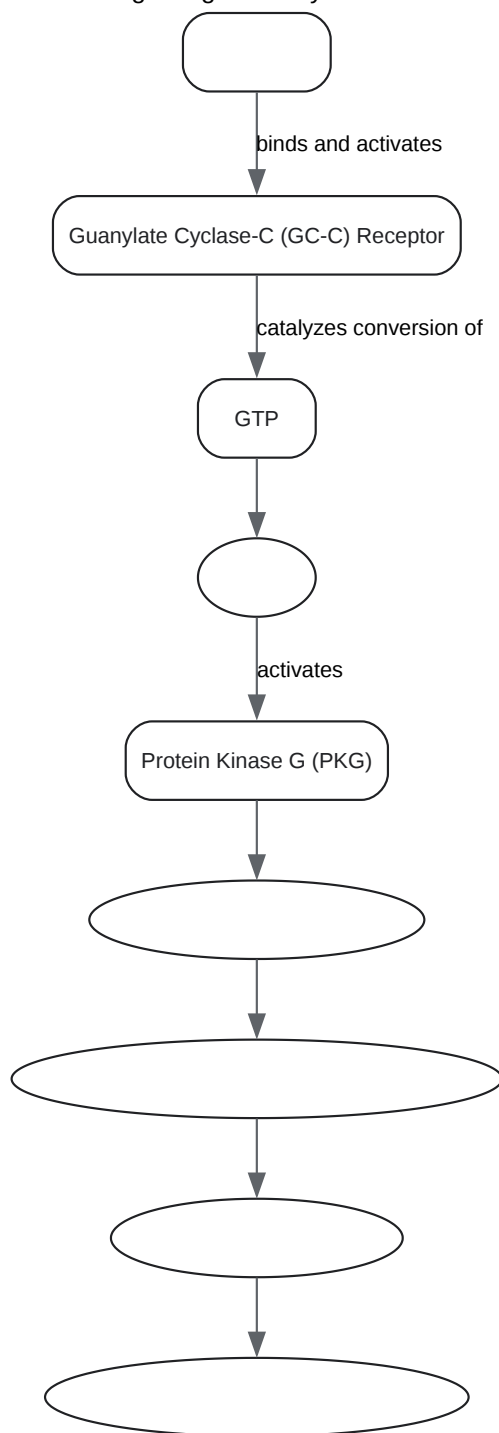
Dolcanatide (SP-333) is a synthetic analog of uroguanylin, an endogenous ligand of the guanylate cyclase-C (GC-C) receptor.[1][2] Activation of GC-C by **dolcanatide** stimulates intracellular cyclic guanosine monophosphate (cGMP) production, which has been shown to have anti-inflammatory effects in preclinical models of inflammatory bowel disease (IBD).[1][3] Myeloperoxidase (MPO) is a peroxidase enzyme abundantly expressed in neutrophils and, to a lesser extent, in monocytes.[4][5] It is a key player in the innate immune response and its activity is often used as a biomarker for neutrophil infiltration and inflammation.[6][7] In the context of IBD, increased MPO activity in the colon is indicative of active inflammation.[1] Preclinical studies have demonstrated that oral administration of **dolcanatide** can ameliorate colitis and significantly reduce MPO activity in the colon tissue of animal models.[1][2] This suggests that measuring MPO activity is a critical method for evaluating the therapeutic efficacy of **dolcanatide** in IBD and other inflammatory conditions.

These application notes provide a detailed protocol for measuring MPO activity in tissue samples following treatment with **dolcanatide**, enabling researchers to assess its anti-inflammatory effects.

Signaling Pathway and Experimental Workflow

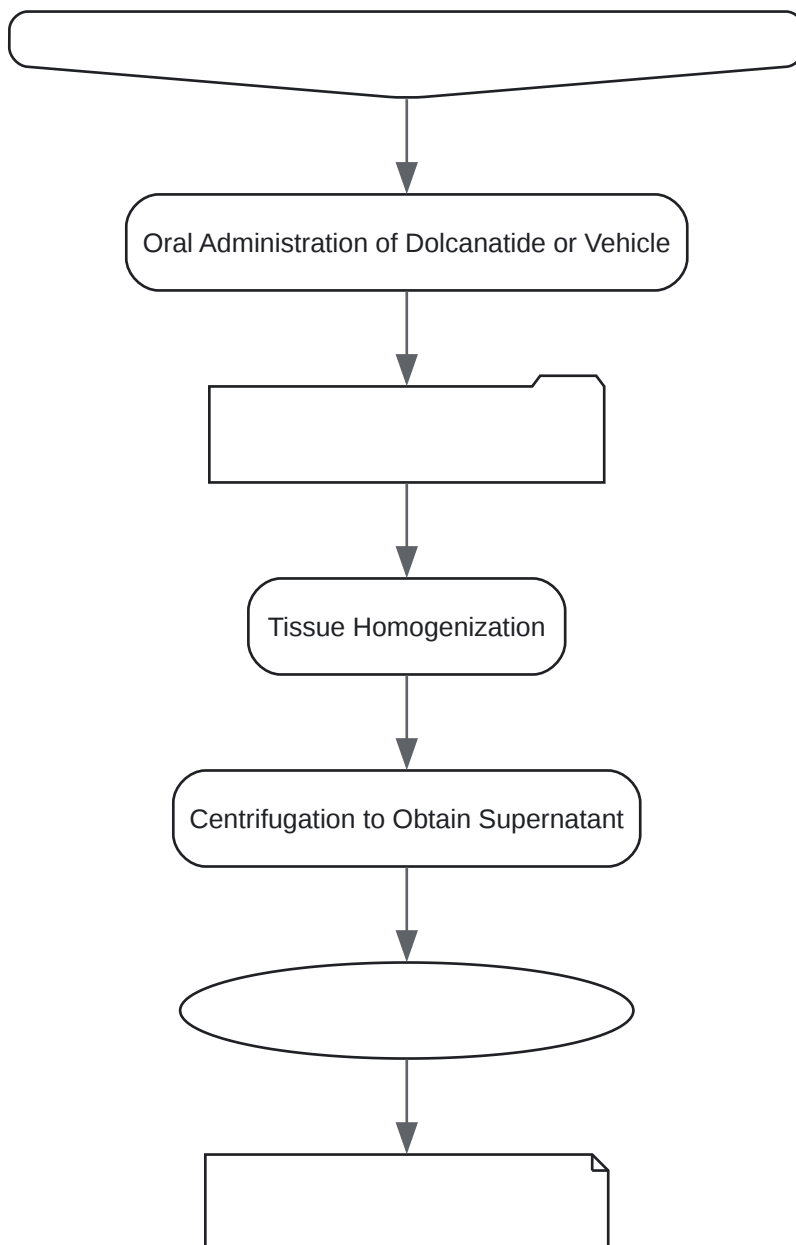
The following diagrams illustrate the proposed signaling pathway of **dolcanatide**'s anti-inflammatory action and the general experimental workflow for assessing its impact on MPO activity.

Dolcanatide Signaling Pathway and Effect on MPO

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Caption: **Dolcanatide's** proposed anti-inflammatory signaling pathway.

Experimental Workflow for MPO Activity Measurement



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